

2-Methylhexane: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Methylhexane

Cat. No.: B165397

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **2-Methylhexane** (isooheptane). The information is intended to support researchers, scientists, and professionals in the drug development field in ensuring a safe laboratory environment. This document outlines the substance's hazards, proper handling and storage procedures, emergency response, and disposal, with a focus on quantitative data and established experimental protocols.

Hazard Identification and Classification

2-Methylhexane is a colorless, flammable liquid.^[1] It poses several hazards that necessitate careful handling and adherence to safety protocols. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a comprehensive classification of its risks.

GHS Hazard Classification:^[2]^[3]

- Flammable Liquids: Category 2 (Highly flammable liquid and vapor)^[2]^[3]
- Aspiration Hazard: Category 1 (May be fatal if swallowed and enters airways)^[2]^[3]
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)^[2]^[3]
- Specific Target Organ Toxicity (Single Exposure): Category 3, Narcotic effects (May cause drowsiness or dizziness)^[2]^[3]

- Hazardous to the Aquatic Environment, Acute Hazard: Category 1 (Very toxic to aquatic life) [\[2\]](#)[\[3\]](#)
- Hazardous to the Aquatic Environment, Long-term Hazard: Category 1 (Very toxic to aquatic life with long lasting effects)[\[2\]](#)[\[3\]](#)

Hazard Statements:[\[4\]](#)[\[5\]](#)

- H225: Highly flammable liquid and vapor.
- H304: May be fatal if swallowed and enters airways.
- H315: Causes skin irritation.
- H336: May cause drowsiness or dizziness.
- H410: Very toxic to aquatic life with long lasting effects.

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **2-Methylhexane** is essential for its safe handling and for anticipating its behavior under various conditions.

Property	Value	Source
CAS Number	591-76-4	[3]
EC Number	209-730-6	[3]
Molecular Formula	C ₇ H ₁₆	[2]
Molecular Weight	100.21 g/mol	-
Appearance	Colorless liquid	[1]
Odor	Characteristic	[3]
Boiling Point	90 °C	[2]
Melting Point	-118 °C	[2]
Flash Point	-18 °C (closed cup)	[2]
Autoignition Temperature	220 °C	[2]
Vapor Pressure	66 mmHg @ 25 °C	[6]
Relative Density (Water = 1)	0.68	[2]
Relative Vapor Density (Air = 1)	3.4	[2]
Solubility in Water	Immiscible	[6]
Explosive Limits	1.0 - 7.0 vol% in air	[7]

Exposure Controls and Personal Protection

To minimize exposure and ensure personnel safety, a combination of engineering controls and personal protective equipment (PPE) is mandatory when handling **2-Methylhexane**.

Exposure Limits

Organization	TWA	STEL	Source
ACGIH	400 ppm	500 ppm	[4][6]
OSHA	400 ppm	500 ppm	[6]

Engineering Controls

- **Ventilation:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to maintain airborne concentrations below exposure limits.[\[8\]](#)[\[9\]](#) Explosion-proof ventilation equipment is required.[\[8\]](#)
- **Ignition Source Control:** All sources of ignition, including open flames, sparks, and hot surfaces, must be eliminated from the handling area.[\[4\]](#)[\[9\]](#) Use spark-proof tools and explosion-proof electrical equipment.[\[6\]](#)[\[8\]](#)
- **Static Discharge:** Ground and bond containers when transferring material to prevent the buildup of static electricity.[\[6\]](#)[\[8\]](#)
- **Safety Equipment:** Eyewash stations and safety showers must be readily accessible in the immediate work area.[\[6\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

Protection Type	Specification	Source
Eye/Face Protection	Chemical safety goggles or a face shield meeting EN166 or OSHA 29 CFR 1910.133 standards.	[6]
Skin Protection	Wear appropriate protective gloves (e.g., Nitrile rubber with a breakthrough time > 480 min) and flame-retardant, antistatic protective clothing to prevent skin contact.	[4] [5]
Respiratory Protection	If ventilation is inadequate or for emergency situations, use a NIOSH-approved respirator with organic vapor cartridges.	[9]

Handling and Storage

Proper handling and storage practices are critical to prevent accidents and ensure the integrity of the chemical.

Safe Handling

- Avoid contact with skin, eyes, and clothing.[8]
- Do not breathe vapors or mists.[9]
- Wash hands thoroughly after handling.[8]
- Keep away from heat, sparks, and open flames.[9]
- Use only non-sparking tools.[9]
- Ground and bond all containers and transfer equipment.[8]
- Empty containers may retain product residue and can be hazardous.[8]

Safe Storage

- Store in a cool, dry, and well-ventilated area.[8][9]
- Keep containers tightly closed.[9]
- Store away from sources of ignition.[8]
- Store in a flammables-area.[8]
- Keep separated from strong oxidants.[2]
- Store locked up.[3]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First Aid Measures

Exposure Route	First Aid Procedure	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[8]
Skin Contact	Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.	[2][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[2][8]
Ingestion	Do NOT induce vomiting. If vomiting occurs, keep head low so that stomach content doesn't get into the lungs. Seek immediate medical attention. Aspiration hazard.	[2][8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO₂). [2][3] Water spray can be used to cool fire-exposed containers. [8]
- Unsuitable Extinguishing Media: Do not use a solid stream of water as it may scatter and spread the fire. [2]

- **Specific Hazards:** The vapor is heavier than air and may travel to a source of ignition and flash back.[2][8] Containers may explode when heated.[6]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

Accidental Release Measures

- **Personal Precautions:** Evacuate unnecessary personnel.[2] Wear appropriate personal protective equipment.[9] Eliminate all ignition sources.[9]
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains, sewers, or waterways.[3][6]
- **Methods for Cleaning Up:** Absorb the spill with an inert material (e.g., sand, vermiculite, or earth) and place it in a suitable, labeled container for disposal.[3][8]

Toxicology and Experimental Protocols

Understanding the toxicological profile of **2-Methylhexane** is vital for risk assessment. The following sections describe the health effects and provide overviews of standardized experimental protocols used to determine these endpoints.

Toxicological Summary

- **Acute Toxicity:** Inhalation of high concentrations can cause central nervous system depression with symptoms including headache, dizziness, drowsiness, and nausea.[8] Ingestion poses a significant aspiration hazard, which can lead to chemical pneumonitis and may be fatal.[8]
- **Skin Irritation:** Causes skin irritation upon direct contact.[3][8]
- **Eye Irritation:** Causes eye irritation.[8]
- **Chronic Toxicity:** No specific information on the chronic effects of **2-Methylhexane** was found in the provided search results.

Key Experimental Protocols

A representative methodology for assessing subchronic inhalation toxicity involves exposing laboratory animals, typically rats, to the test substance for a period of 90 days.[10]

- Test System: Sprague-Dawley rats, with an equal number of males and females per group. [10]
- Exposure: Animals are exposed to various concentrations of **2-Methylhexane** vapor (e.g., 0, 290, 1160, and 4640 ppm) for 6 hours per day, 5 days a week, for 13 weeks in whole-body inhalation chambers.[10]
- Observations: Daily clinical observations are made, and body weight and food consumption are measured weekly.
- Endpoint Analysis: At the end of the exposure period, blood samples are collected for hematology and clinical chemistry analysis. Animals are euthanized, and a full necropsy is performed. Organs are weighed, and tissues are examined histopathologically.
- Data Interpretation: The No-Observed-Adverse-Effect-Level (NOAEL) and the Lowest-Observed-Adverse-Effect-Level (LOAEL) are determined based on the observed effects.

This in vitro method uses a reconstructed human epidermis model to assess the skin irritation potential of a substance.[3][4]

- Test System: A reconstructed human epidermis model, which mimics the properties of the upper layers of human skin.[3]
- Procedure: A small amount of the test substance (e.g., 30 μ L for liquids) is applied directly to the surface of the skin tissue in triplicate.[3] A negative control (e.g., water) and a positive control (e.g., 5% sodium dodecyl sulfate) are run concurrently.[3] The substance is left in contact with the tissue for a defined period (e.g., 60 minutes).[3]
- Endpoint Measurement: After exposure and a post-incubation period, the viability of the skin cells is determined using a colorimetric assay, such as the MTT assay.[3] The amount of formazan dye produced is proportional to the number of viable cells.
- Classification: If the mean tissue viability is reduced to $\leq 50\%$ of the negative control, the substance is classified as a skin irritant (UN GHS Category 2).[3][4]

Standardized acute aquatic toxicity tests are conducted to determine the concentration of a substance that is lethal to 50% of a test population (LC50) over a short period.[11]

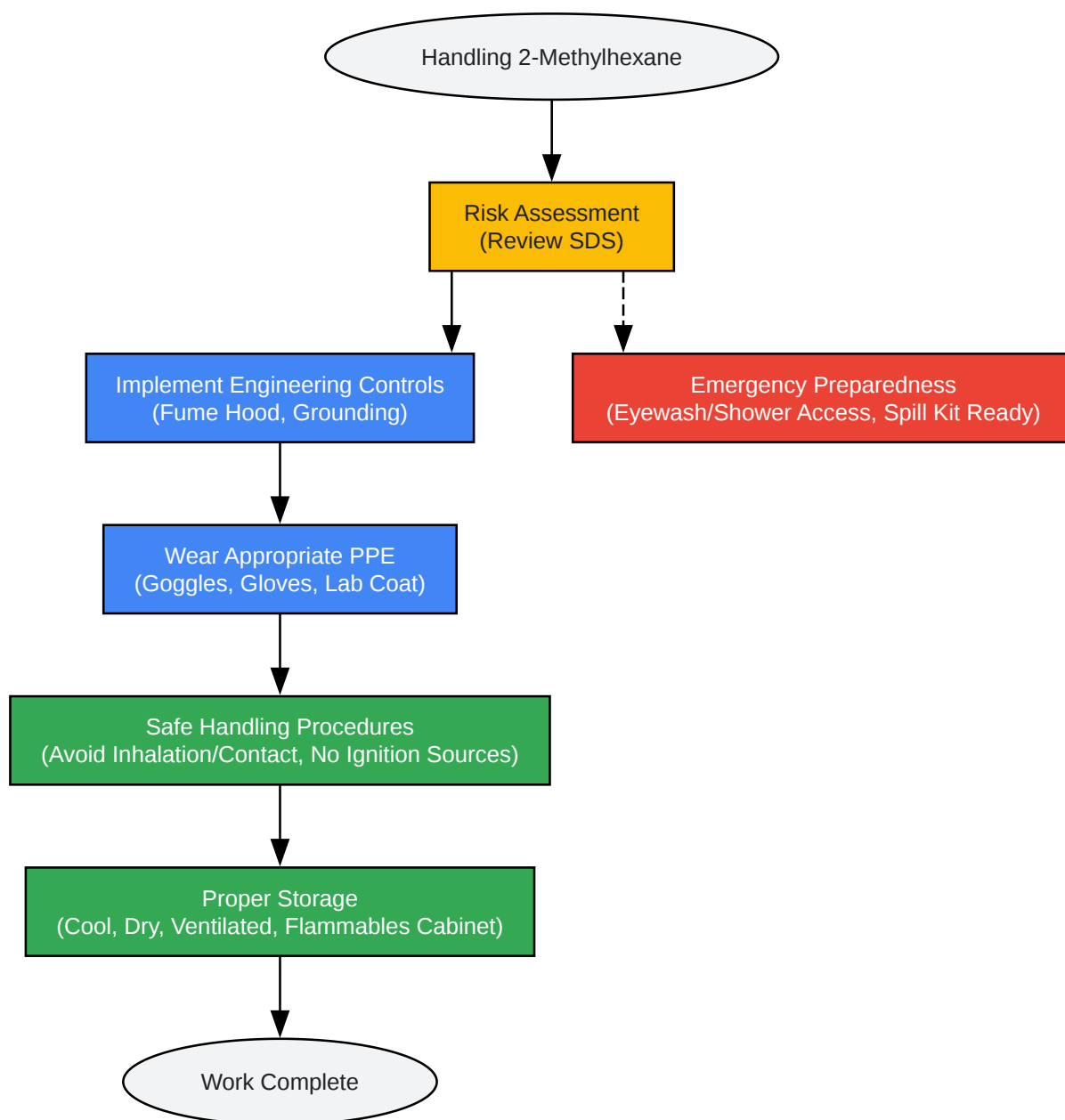
- **Test Organisms:** Commonly used freshwater species include the fathead minnow (*Pimephales promelas*) and the water flea (*Daphnia magna*).[12]
- **Procedure:** The test organisms are exposed to a series of concentrations of the test substance in a controlled laboratory setting for a specified duration (typically 24, 48, or 96 hours).[4][11] A control group is maintained in water without the test substance.
- **Endpoint Measurement:** Mortality is recorded at regular intervals.
- **Data Analysis:** The LC50 value and its 95% confidence limits are calculated from the concentration-response data using statistical methods like the Probit or Spearman-Kärber method.[11]

This method determines the minimum concentration of a flammable vapor in air that will propagate a flame.

- **Apparatus:** A closed test vessel, typically a 5-liter or larger sphere, equipped with an ignition source (e.g., an electric spark), a pressure transducer, and a means of introducing the test substance and air.[13]
- **Procedure:** A known amount of the liquid is introduced into the evacuated and heated test vessel, where it vaporizes. Air is then added to reach a specific pressure and concentration. The mixture is allowed to equilibrate. An ignition source is activated, and the pressure inside the vessel is monitored.
- **Determination of LEL:** The concentration of the substance is systematically varied. The LEL is the lowest concentration at which a flame propagates away from the ignition source, typically defined by a specific pressure rise criterion.

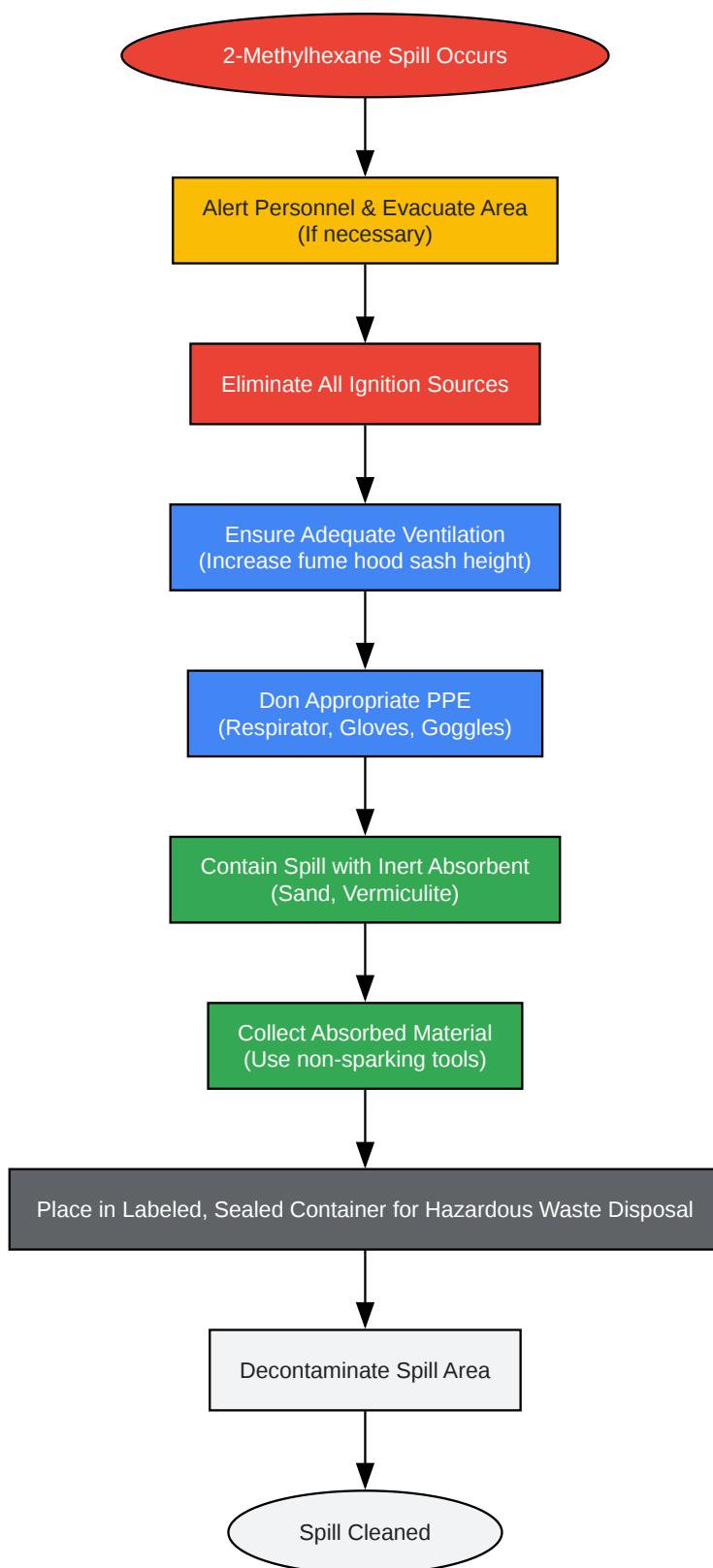
Visualized Safety Protocols

To further aid in the understanding of safety procedures, the following diagrams illustrate key workflows.



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Caption: General safety workflow for handling **2-Methylhexane**.



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Caption: Workflow for responding to a **2-Methylhexane** spill.

Disposal Considerations

Waste **2-Methylhexane** and contaminated materials must be disposed of as hazardous waste. [4] Disposal should be in accordance with local, regional, and national regulations.[3] Do not dispose of into drains or the environment.[6]

Disclaimer: This document is intended as a guide and is not exhaustive. Always refer to the most current Safety Data Sheet (SDS) for **2-Methylhexane** and follow all applicable institutional and regulatory guidelines.

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